

Navigating the Landscape of CREBBP Bromodomain Inhibitors: A Comparative Guide

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Compound of Interest

Compound Name: CREBBP-IN-1

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The CREB binding protein (CREBBP) and its close homolog EP300 are critical transcriptional coactivators involved in a myriad of cellular processes, including cell growth, differentiation, and DNA repair. Their bromodomains, which recognize and bind to acetylated lysine residues on histones and other proteins, have emerged as attractive therapeutic targets in oncology and inflammatory diseases. The development of potent and selective CREBBP bromodomain inhibitors is a key focus of epigenetic drug discovery. This guide provides an objective comparison of prominent CREBBP inhibitors, focusing on their cross-reactivity profiles and the experimental data that defines their performance.

Comparative Analysis of CREBBP Inhibitor Selectivity

Achieving high selectivity for the CREBBP bromodomain, particularly over the bromodomains of the BET (Bromodomain and Extra-Terminal domain) family (e.g., BRD4), has been a significant challenge in the development of these inhibitors. The following tables summarize the binding affinities and selectivity profiles of several key CREBBP inhibitors.

Table 1: Binding Affinity (Kd/IC50 in nM) of CREBBP Inhibitors

Inhibitor	CREBBP	EP300	BRD4(1)	BRD4(2)
SGC-CBP30	21	32	850[1]	>5000
I-CBP112	151[2]	167[2]	5600[3]	20000[3]
CCS1477	1.7[4]	1.3[4]	222[4]	-
(-)-OXFBD05	200[5]	240[5]	>10000[5]	-

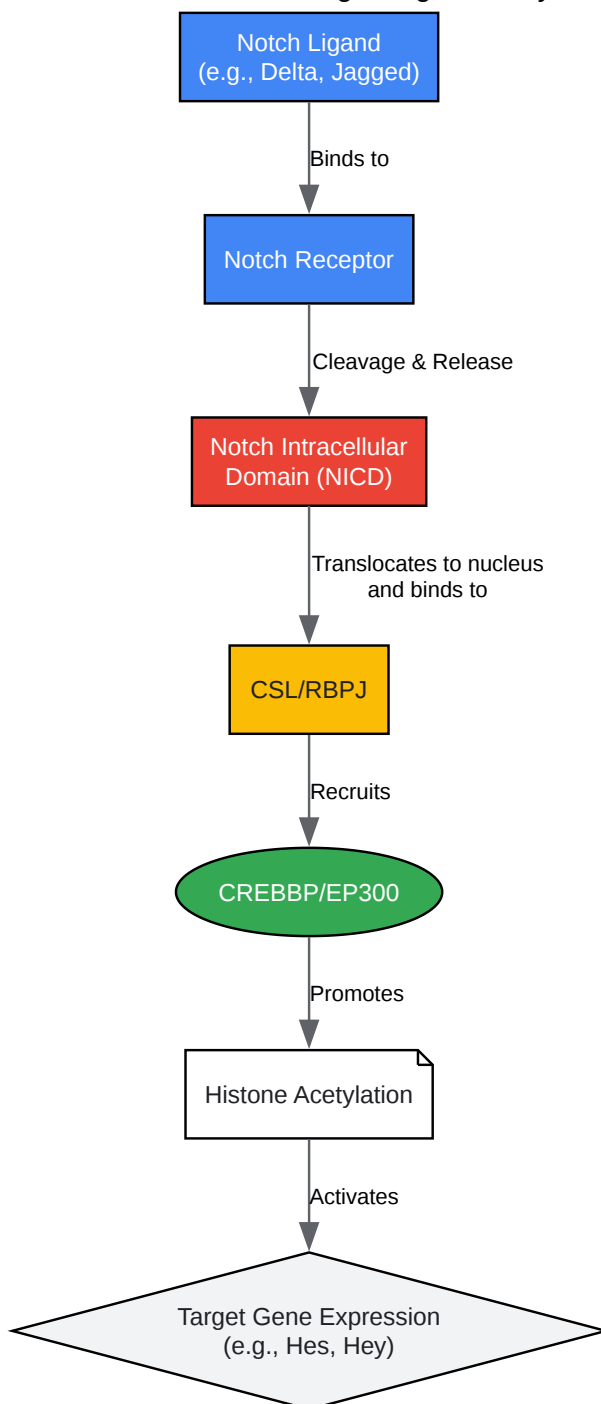
Table 2: Selectivity Profile of CREBBP Inhibitors (Fold-Selectivity over BRD4(1))

Inhibitor	Selectivity (CREBBP vs. BRD4(1))
SGC-CBP30	~40-fold[6]
I-CBP112	~37-fold
CCS1477	~130-fold[7]
(-)-OXFBD05	>100-fold[5][8]

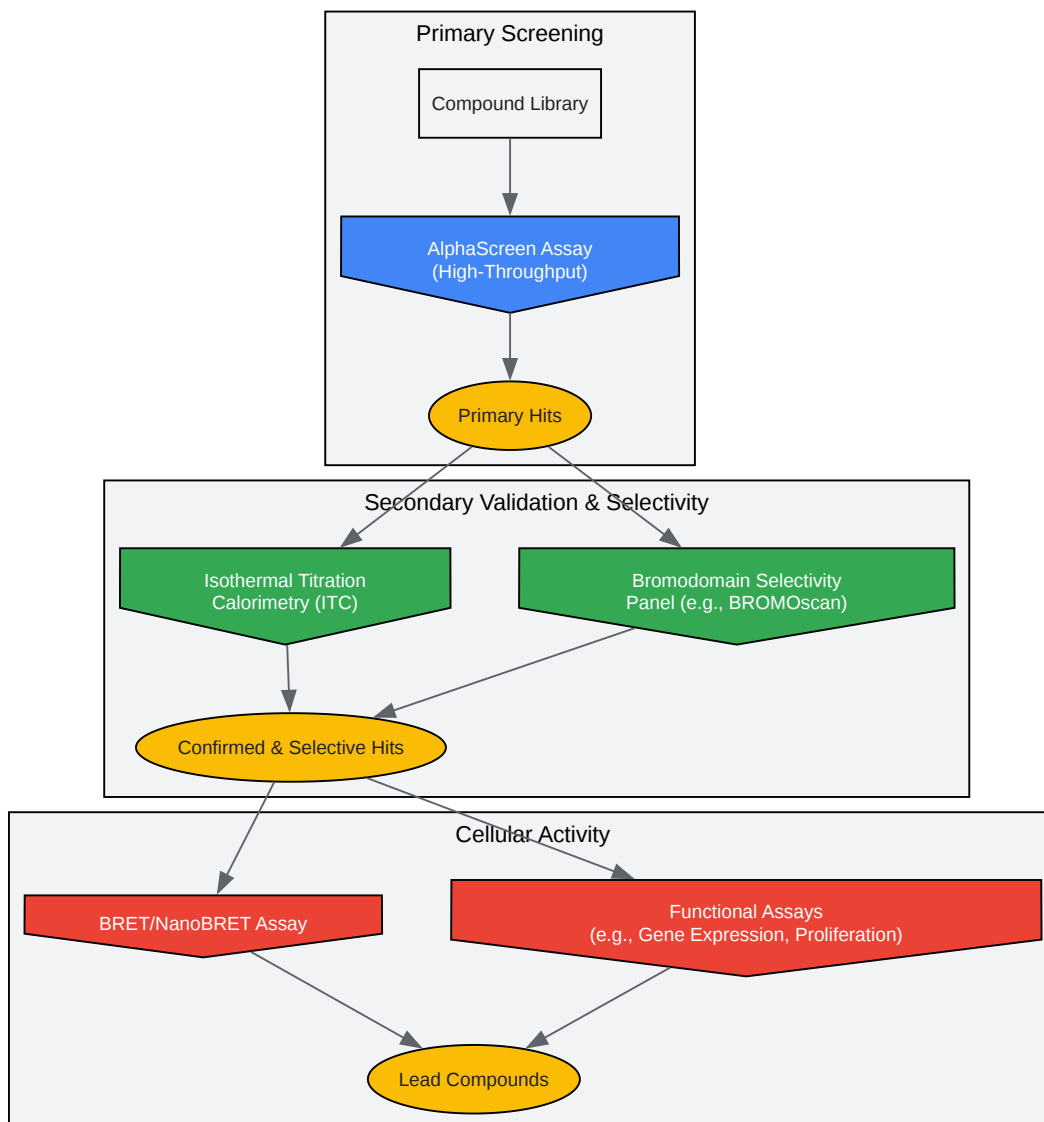
Signaling Pathways and Experimental Workflow Visualization

To understand the context in which these inhibitors function and how their activity is measured, the following diagrams illustrate a key signaling pathway involving CREBBP and a typical experimental workflow for inhibitor characterization.

CREBBP in Notch Signaling Pathway



Workflow for CREBBP Inhibitor Screening

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References

- [1. Probe SGC-CBP30 | Chemical Probes Portal \[chemicalprobes.org\]](#)
- [2. caymanchem.com \[caymanchem.com\]](#)
- [3. Probe I-CBP112 | Chemical Probes Portal \[chemicalprobes.org\]](#)
- [4. ascopubs.org \[ascopubs.org\]](#)
- [5. Controlling Intramolecular Interactions in the Design of Selective, High-Affinity Ligands for the CREBBP Bromodomain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. cellcentric.com \[cellcentric.com\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
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